

Application Note: (1-Phenylcyclopropyl)methanesulfonamide as a Structural Probe & Bioisostere

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Compound of Interest

Compound Name: (1-Phenylcyclopropyl)methanesulfonamide

Cat. No.: B13231580

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Introduction & Mechanism of Action

(1-Phenylcyclopropyl)methanesulfonamide represents a distinct class of chemical probes designed to interrogate specific spatial and electrostatic features within protein binding sites. Unlike broad-spectrum inhibitors, this probe combines two distinct pharmacophores:

- The (1-Phenylcyclopropyl) Core: A rigid, lipophilic scaffold that locks the phenyl ring in a specific orientation relative to the methylene linker. This restricts conformational entropy, allowing the probe to test the steric tolerance of hydrophobic pockets (e.g., the P1/P2 pockets of proteases or kinases) without the "floppiness" of a linear alkyl chain.
- The Methanesulfonamide Tail (-CH₂SO₂NH₂): A classic bioisostere for carboxylic acids (-COOH). With a pK_a of ~10.5, it acts as a neutral hydrogen bond donor/acceptor at physiological pH, unlike the negatively charged carboxylate.

Primary Utility: Researchers use this probe to determine if a binding pocket is driven purely by electrostatic interactions (requiring a charged carboxylate) or if it can accommodate a neutral polar surrogate (the sulfonamide). This "scan" is critical in optimizing membrane permeability, as replacing a charged carboxylate with a neutral sulfonamide often improves oral bioavailability.

Key Applications:

- **Keap1-Nrf2 Interaction:** Probing the arginine-rich Kelch domain to disrupt protein-protein interactions.
- **Carbonic Anhydrase (CA) Screening:** The primary sulfonamide moiety coordinates with the Zinc (Zn^{2+}) ion in the CA active site, making this a potent fragment for isoform-selectivity profiling.
- **RIP1 Kinase Inhibition:** Serving as a structural template for necroptosis inhibitors.

Chemical Properties & Handling[1]

Property	Specification
Appearance	White to off-white crystalline solid
Solubility	DMSO (>50 mM), Ethanol (>20 mM), Water (Poor)
Stability	Stable at -20°C for >2 years (solid). DMSO stocks stable for 3 months at -80°C.
Handling	Hygroscopic. Equilibrate to room temperature before opening.

Reconstitution Protocol:

- Weigh 2.11 mg of solid probe.
- Add 1.0 mL of anhydrous DMSO to generate a 10 mM stock solution.
- Vortex for 30 seconds until fully dissolved.

- Aliquot into 50 μL volumes and store at -80°C . Avoid freeze-thaw cycles.

Application 1: Surface Plasmon Resonance (SPR) Fragment Screening

Objective: To detect weak-to-moderate binding affinities (

in μM - mM range) of the probe against a target protein (e.g., Keap1, Bcl-2, or a viral protease), validating the "druggability" of an anionic pocket.

Rationale

The probe's low molecular weight (211 Da) makes it an ideal "fragment." SPR is the preferred method because it can detect transient binding events that enzymatic assays might miss.

Workflow Diagram



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Caption: SPR workflow for validating the binding of **(1-Phenylcyclopropyl)methanesulfonamide** to a target protein.

Detailed Protocol

Materials:

- Biacore™ or Octet® System.
- Sensor Chip CM5 (Carboxymethylated dextran).
- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20, pH 7.4).
- Probe Stock: 10 mM in DMSO.

Step-by-Step:

- Immobilization: Immobilize the target protein (e.g., Keap1) on the active flow cell (Fc2) to a density of ~3000-5000 RU using standard amine coupling. Leave Fc1 blank as a reference.
- Solvent Correction: Prepare a DMSO calibration curve (0.5% to 5% DMSO) to correct for bulk refractive index changes, as the probe requires DMSO for solubility.
- Sample Preparation: Dilute the 10 mM probe stock into Running Buffer to generate a concentration series: 0, 12.5, 25, 50, 100, 200, and 400 μ M. Ensure final DMSO concentration is fixed at 2% (or matched to running buffer).
- Injection: Inject samples for 60 seconds (association) followed by 120 seconds dissociation. Flow rate: 30 μ L/min.
- Regeneration: Most fragment interactions are fast-on/fast-off. If binding persists, use a mild regeneration pulse (10 mM Glycine pH 2.5) for 15 seconds.
- Analysis: Subtract Fc1 signal from Fc2. Fit the equilibrium response () vs. Concentration curve to a steady-state affinity model to determine .

Success Criteria:

- Square-wave sensorgrams indicating fast kinetics (typical for fragments).
- Dose-dependent response.^[1]
- K_D value between 10 μ M and 5 mM.

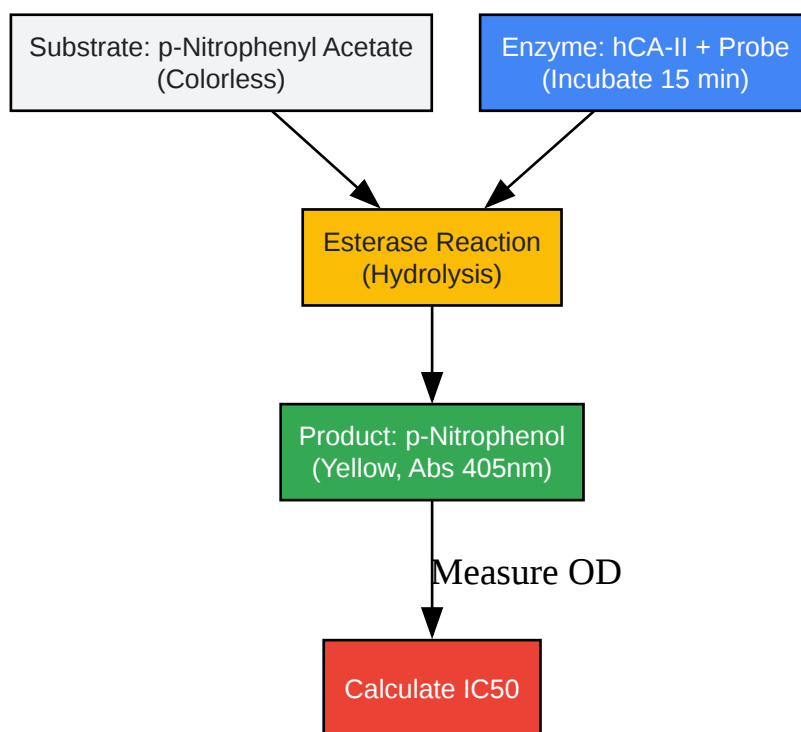
Application 2: Carbonic Anhydrase (CA) Inhibition Assay

Objective: To utilize the primary sulfonamide moiety as a zinc-binding anchor, assessing the probe's selectivity for CA isoforms (e.g., CA-II vs. CA-IX).

Rationale

Primary sulfonamides are the "gold standard" inhibitors for Carbonic Anhydrase. The bulky (1-phenylcyclopropyl) group probes the hydrophobic side of the active site, often conferring isoform selectivity.

Experimental Logic Diagram



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Caption: Colorimetric esterase assay logic for determining CA inhibition potency.

Detailed Protocol

Materials:

- Purified Human Carbonic Anhydrase II (hCA-II) (Sigma or recombinant).
- Substrate: 4-Nitrophenyl acetate (NPA) (1 mM stock in Acetonitrile).
- Assay Buffer: 50 mM Tris-HCl, pH 7.6.
- 96-well microplate (Clear).

Step-by-Step:

- Enzyme Prep: Dilute hCA-II in Assay Buffer to a concentration of 0.5 μM .
- Inhibitor Incubation: Add 10 μL of the probe (diluted in buffer/DMSO) to 80 μL of Enzyme solution.
 - Concentration Range: 0.1 nM to 10 μM (log scale).
 - Control: Enzyme + DMSO only (0% inhibition).
- Equilibration: Incubate at 25°C for 15 minutes to allow the sulfonamide to coordinate with the Zinc active site.
- Start Reaction: Add 10 μL of 1 mM NPA substrate to each well.
- Measurement: Immediately monitor Absorbance at 405 nm every 30 seconds for 20 minutes using a kinetic plate reader.
- Analysis: Calculate the initial velocity (
) from the linear portion of the curve. Plot % Inhibition vs. Log[Probe] to determine IC₅₀.

Data Analysis & Interpretation

Bioisosteric Analysis Table

Use this table to interpret results when comparing the probe to a carboxylate parent compound.

Parameter	Carboxylate Parent (-COO ⁻)	Probe (-SO ₂ NH ₂)	Interpretation
Binding Affinity ()	High (e.g., 10 nM)	Low (e.g., >10 μM)	Interaction is dominated by electrostatics (salt bridge).
Binding Affinity ()	High	Moderate/High	Interaction is driven by H-bonds/Shape; Probe is a valid bioisostere.
Cell Permeability ()	Low	High	Probe successfully masks charge, improving passive diffusion.

References

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Sources

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